Hetrombopag molecular structure and activity

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Hetrombopag*
CAS No.:	*1257792-41-8*
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An In-Depth Technical Guide to **Hetrombopag**: Molecular Structure and Pharmacological Activity

For Researchers, Scientists, and Drug Development Professionals

Abstract

Hetrombopag is a novel, orally bioavailable, small-molecule, non-peptide thrombopoietin receptor (TPO-R) agonist developed for the treatment of thrombocytopenia.[1][2] This technical guide provides a comprehensive overview of **Hetrombopag**, detailing its molecular structure, physicochemical properties, and mechanism of action. It further explores its pharmacological activity through a synthesis of preclinical and clinical data, outlines key experimental protocols for its evaluation, and discusses its clinical significance. This document is intended to serve as a critical resource for researchers, scientists, and professionals involved in the field of drug development and hematology.

Introduction: The Clinical Need for Novel TPO-R Agonists

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Thrombocytopenia, a condition characterized by a dangerously low platelet count, poses a significant risk of bleeding and is associated with various medical conditions, including immune thrombocytopenia (ITP), chronic liver disease, and chemotherapy-induced myelosuppression.[3][4][5] While first-line therapies like glucocorticoids and immunoglobulins are effective for many, a substantial number of patients require alternative treatments.[3] Thrombopoietin receptor agonists (TPO-RAs) have emerged as a crucial therapeutic class, stimulating the production of platelets by activating the TPO receptor (also known as c-Mpl).[3][6]

Hetrombopag (also known as SHR-8735) is a next-generation TPO-RA, developed in China, that offers a promising therapeutic option.[3][7][8] It was developed through structural modifications of the earlier TPO-RA, eltrombopag, to enhance potency and minimize toxicity.[9][10] This guide delves into the core scientific attributes of **Hetrombopag** that underpin its clinical utility.

Molecular Structure and Physicochemical Properties

Hetrombopag is a synthetic organic compound belonging to the biarylhydrazone class.[4] It is administered orally as an ethanolamine salt, referred to as **Hetrombopag** olamine.[7][11]

Chemical Identity

- IUPAC Name: 5-[2-hydroxy-3-[[5-methyl-3-oxo-2-(5,6,7,8-tetrahydronaphthalen-2-yl)-1H-pyrazol-4-yl]diazenyl]phenyl]furan-2-carboxylic acid[8][12]
- CAS Number: 1257792-41-8 (free acid); 1257792-42-9 (olamine)[7][13]
- Molecular Formula: C25H22N4O5[8][13]
- Molecular Weight: 458.47 g/mol [8][13]

Physicochemical Characteristics

A summary of key calculated physicochemical properties is presented below. These properties are critical for understanding the drug's absorption, distribution, metabolism, and excretion (ADME) profile.

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Property	Value	Reference
Molecular Weight	458.16	[7]
XLogP	5.71	[7]
Hydrogen Bond Donors	3	[7]
Hydrogen Bond Acceptors	4	[7]
Rotatable Bonds	5	[7]
Topological Polar Surface Area	132.66 Å^2	[7]

Note: These properties were generated using the Chemistry Development Kit (CDK).[7]

Synthesis Overview

The synthesis of **Hetrombopag** involves a multi-step process. While detailed proprietary synthesis routes are not fully public, patent literature outlines key transformations. A general approach involves the synthesis of key intermediates, such as (5,6,7,8-tetrahydronaphthalene-2-yl)hydrazine hydrochloride and its subsequent reaction with ethyl acetoacetate.[14] This is followed by a series of reactions including hydrolysis and a final coupling step with a diazonium salt to yield the **Hetrombopag** molecule.[14] The process is designed to be scalable for large-scale pharmaceutical production.

Mechanism of Action: Activating Megakaryopoiesis

Hetrombopag exerts its pharmacological effect by acting as a selective agonist of the thrombopoietin receptor (TPO-R), a member of the type I cytokine receptor family.[4][6] Unlike endogenous TPO, which binds to the extracellular domain of the receptor, **Hetrombopag**, being a small non-peptide molecule, binds to the transmembrane domain of TPO-R.[2][3]

This binding event induces a conformational change in the receptor, leading to its dimerization and the subsequent activation of intracellular signaling cascades.[3][6] The primary signaling pathway activated is the Janus kinase 2/signal transducers and activators of transcription (JAK2/STAT) pathway.[3][6]

Downstream Signaling Pathways

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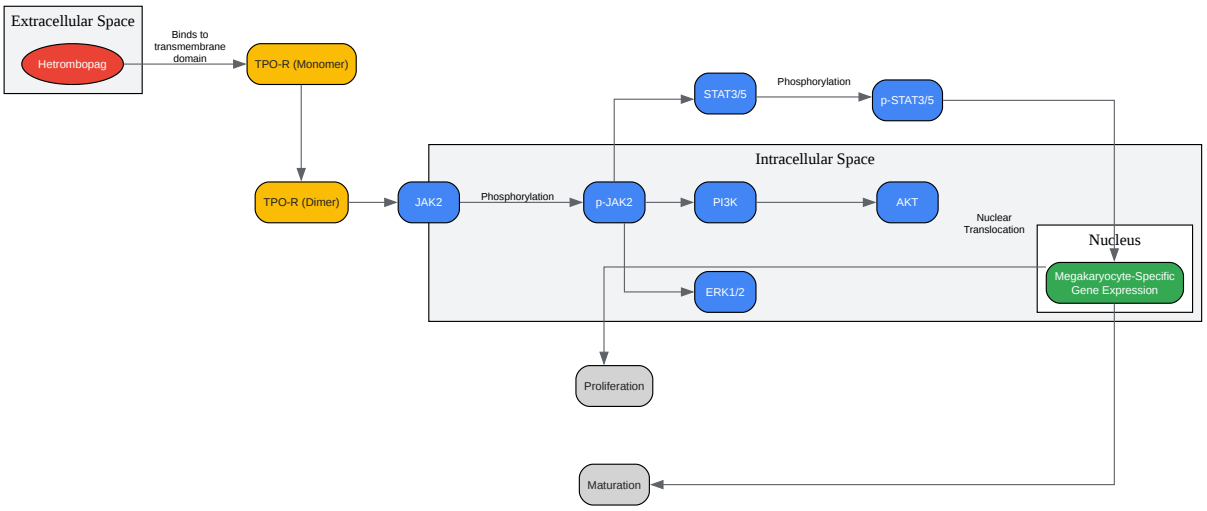
Upon binding to TPO-R, **Hetrombopag** triggers a cascade of intracellular events:

- Receptor Dimerization and JAK2 Activation: **Hetrombopag** binding promotes the dimerization of TPO-R, which brings the associated JAK2 kinases into close proximity, leading to their autophosphorylation and activation.[3][6]
- STAT Phosphorylation and Nuclear Translocation: Activated JAK2 phosphorylates STAT3 and STAT5 transcription factors.[3][6] These phosphorylated STATs then dimerize and translocate to the nucleus.
- Gene Expression: In the nucleus, STAT dimers bind to specific DNA sequences in the promoter regions of target genes, initiating the transcription of genes essential for the proliferation and maturation of megakaryocytes.[3]
- Activation of Other Pathways: In addition to the JAK/STAT pathway, **Hetrombopag** also activates the PI3K/AKT and ERK1/2 (MAPK) signaling pathways, which further contribute to megakaryocyte maturation and platelet production.[3][4][6]

This multi-pathway activation ultimately leads to increased megakaryopoiesis and a subsequent rise in circulating platelet counts.[3]

Signaling Pathway Diagram

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Caption: **Hetrombopag** signaling pathway in megakaryocyte progenitor cells.

Pharmacological Activity

Hetrombopag has demonstrated potent and dose-dependent thrombopoietic activity in both preclinical and clinical studies.[1][3]

Preclinical Pharmacology

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- In Vitro Activity: In vitro studies have shown that **Hetrombopag** stimulates the proliferation of human TPO-R-expressing cells in a concentration-dependent manner.[3][4] It effectively promoted the proliferation of 32D cells stably transfected with human TPO-R (32D-MPL) with an EC50 value of 0.4 nmol/L.[3] In comparison, eltrombopag had an EC50 of 13.4 nmol/L, indicating **Hetrombopag**'s higher potency.[3] Furthermore, **Hetrombopag** stimulated the proliferation of human cord blood-derived CD34+ hematopoietic stem cells with an EC50 of 2.3 nmol/L, compared to 86.2 nmol/L for eltrombopag.[4]

- In Vivo Activity: In a hollow-fibre assay using nude mice implanted with 32D-MPL cells, orally administered **Hetrombopag** demonstrated significantly greater potency in promoting cell viability and growth compared to eltrombopag.[4] Daily oral administration of 18 mg/kg **Hetrombopag** for 12 days significantly stimulated the proliferation of these cells.[4]

Parameter	Hetrombopag	Eltrombopag	Reference
EC50 (32D-MPL cell proliferation)	0.4 nmol/L	13.4 nmol/L	[3]
EC50 (Human CD34+ cell proliferation)	2.3 nmol/L	86.2 nmol/L	[4]

Pharmacokinetics in Humans

Phase I studies in healthy individuals have characterized the pharmacokinetic profile of **Hetrombopag**.[1][15]

- Absorption: After a single oral dose, the time to maximum plasma concentration (Tmax) is approximately 8 hours.[1][15] Food can significantly decrease the plasma concentration of **Hetrombopag**.[16]

- Distribution: The apparent volume of distribution (Vz/F) after a single oral dose of 5-40 mg ranges from 190 to 612 L.[16]

- Metabolism: **Hetrombopag** is primarily metabolized through the cleavage of its hydrazine bond, followed by acetylation, propionylation, and glucuronidation.[16]

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- Elimination: The plasma elimination half-life (t1/2) ranges from 11.9 to 40.1 hours in a dose-prolonged manner.[1][15] The plasma concentration of **Hetrombopag** reaches a steady state after 7 days of once-daily administration.[1][15]

PK Parameter	Value	Reference
Tmax (single dose)	~8 hours	[1][15]
t1/2 (single dose)	11.9 - 40.1 hours	[1][15]
Time to steady-state (multiple doses)	7 days	[1][15]

Clinical Efficacy and Safety

Multiple clinical trials have demonstrated the efficacy and safety of **Hetrombopag** in patients with ITP.

- Phase I Study in ITP Patients: A single-arm, open-label, multi-center phase 1 study showed that 59.5% of patients with chronic ITP achieved a platelet count of ≥50×10^9/L at week 6.[9] The median time to first response was 2.1 weeks.[9]

- Phase III Trial in ITP Patients: A multicenter, randomized, double-blind, placebo-controlled phase III trial (NCT03222843) confirmed the efficacy of **Hetrombopag**.[17][18] A significantly higher proportion of patients in the **Hetrombopag** groups (58.9% for 2.5 mg and 64.3% for 5 mg initial dose) achieved the primary endpoint compared to the placebo group (5.9%).[17]

- Pediatric ITP: A phase 3 trial in children and adolescents with chronic ITP also demonstrated the efficacy of **Hetrombopag**, with 61.4% of patients achieving the primary endpoint compared to 9.7% in the placebo group.[19]

- Safety Profile: **Hetrombopag** has been generally well-tolerated in clinical trials.[1][9][19] The most common adverse events are generally mild to moderate.[19] Importantly, compared to other TPO-RAs, **Hetrombopag** may have a lower incidence of hepatotoxicity due to its greater receptor selectivity and fewer off-target effects.[3][6]

Experimental Protocols for Activity Assessment

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The evaluation of **Hetrombopag**'s activity relies on a combination of in vitro and in vivo assays.

In Vitro Cell Proliferation Assay

This assay quantifies the ability of **Hetrombopag** to stimulate the proliferation of a TPO-dependent cell line.

Objective: To determine the EC50 of **Hetrombopag**.

Methodology:

- Cell Culture: Maintain 32D-MPL cells (a murine cell line stably transfected with the human TPO receptor) in an appropriate growth medium supplemented with a cytokine like IL-3.
- Cytokine Deprivation: Prior to the assay, wash the cells to remove the cytokine and resuspend them in a cytokine-free medium.
- Assay Setup: Plate the cells in a 96-well plate. Add serial dilutions of **Hetrombopag** or a control compound (e.g., eltrombopag) to the wells. Include a positive control (recombinant human TPO) and a negative control (vehicle).
- Incubation: Incubate the plate for a defined period (e.g., 72 hours) at 37°C in a humidified CO2 incubator.
- Proliferation Measurement: Assess cell proliferation using a colorimetric assay such as MTT or a luminescence-based assay like CellTiter-Glo®.
- Data Analysis: Plot the dose-response curve and calculate the EC50 value using appropriate software.

In Vivo Hollow-Fibre Assay

This in vivo model provides a rapid assessment of the compound's activity and links its pharmacokinetics to its pharmacodynamics.[4]

Objective: To evaluate the in vivo efficacy of orally administered **Hetrombopag**.

Methodology:

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- Hollow Fibre Preparation: Encapsulate 32D-MPL cells within hollow fibres.
- Implantation: Surgically implant the hollow fibres subcutaneously into nude mice.
- Drug Administration: Administer **Hetrombopag** or vehicle orally to the mice at a predetermined dose and schedule.
- Sample Collection: At various time points, collect blood samples for pharmacokinetic analysis and retrieve the hollow fibres.
- Cell Viability Assessment: Recover the cells from the hollow fibres and assess their viability using a method like the MTT assay.
- Pharmacodynamic Analysis: Correlate the plasma concentrations of **Hetrombopag** with the observed effects on cell proliferation and the activation of downstream signaling molecules (e.g., p-STAT) in the recovered cells.[4]

Experimental Workflow Diagram

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Caption: Workflow for assessing **Hetrombopag**'s in vitro and in vivo activity.

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Conclusion and Future Directions

Hetrombopag represents a significant advancement in the treatment of thrombocytopenia. Its distinct molecular structure and mechanism of action as a potent TPO-R agonist translate into a robust and dose-dependent increase in platelet production. Clinical studies have established its efficacy and a manageable safety profile in patients with ITP, including pediatric populations.[3][9][19]

Future research should continue to explore the long-term safety and efficacy of **Hetrombopag**, particularly in comparison to other TPO-RAs. Further investigation into its potential applications in other forms of thrombocytopenia, such as chemotherapy-induced thrombocytopenia and myelodysplastic syndromes, is also warranted.[5][20] The favorable pharmacological profile of **Hetrombopag** positions it as a valuable therapeutic tool in the management of a range of hematological disorders.

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- To cite this document: BenchChem. [Hetrombopag molecular structure and activity]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b607937/docs#hetrombopag-molecular-structure-and-activity]

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